

Essential Safety and Disposal Procedures for UF010

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Compound of Interest

Compound Name: UF010
CAS No.: 537672-41-6
Cat. No.: B15602581

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For laboratory professionals engaged in drug development and scientific research, the proper handling and disposal of chemical compounds are paramount to ensuring a safe working environment and maintaining environmental compliance. This document provides detailed procedural guidance for the safe disposal of **UF010**, a selective inhibitor of class I Histone Deacetylases (HDACs).

UF010: Key Data for Handling and Disposal

UF010 is a brominated organic compound with cytotoxic properties.^[1] Due to its chemical nature, it requires disposal as a hazardous chemical waste. Below is a summary of its relevant properties:

Property	Data	Source(s)
Chemical Formula	C ₁₁ H ₁₅ BrN ₂ O	[2] [3]
Classification	Halogenated Organic Compound, Cytotoxic Agent	[1] [4]
Solubility	Soluble in DMSO and Ethanol	[3]
Storage	Store at -20°C as a powder. In solvent, store at -80°C for up to one year.	[3]

Experimental Protocol: UF010 Disposal

This protocol outlines the step-by-step procedure for the safe disposal of **UF010** waste, including pure compound and solutions.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Always handle **UF010** and its waste within a certified chemical fume hood.[\[5\]](#)
- Wear appropriate PPE:
 - Chemical-resistant gloves (butyl rubber is recommended for DMSO).[\[6\]](#)
 - Safety goggles or a face shield.
 - A lab coat.
- Ensure an eyewash station and safety shower are accessible.[\[7\]](#)

2. Waste Segregation and Collection:

- Do not dispose of **UF010** or its solutions down the drain.[\[5\]](#)
- Halogenated Waste Stream: **UF010** is a brominated organic compound and must be segregated into the halogenated organic waste stream.[\[4\]](#)[\[7\]](#)[\[8\]](#)

- Waste Container:
 - Use a designated, leak-proof, and chemically compatible waste container, clearly labeled "Halogenated Organic Waste" and "Cytotoxic Waste".^{[7][8][9]} Polyethylene or glass containers are generally suitable.^[5]
 - The container must have a secure, tight-fitting lid to prevent the release of vapors.^[8]
- Solutions:
 - Solutions of **UF010** in DMSO or ethanol should also be disposed of in the halogenated organic waste container.^{[6][10]} Do not mix with non-halogenated solvent waste, as this increases disposal costs and complexity.^[7]
- Contaminated Materials:
 - Any materials contaminated with **UF010** (e.g., pipette tips, gloves, weigh boats, paper towels) should be considered cytotoxic waste.^{[9][11]}
 - Collect these solid waste items in a separate, clearly labeled, sealed plastic bag and place it in a designated cytotoxic waste container (often a purple bin).^{[9][11]}

3. Labeling and Storage of Waste:

- Label the primary waste container with a "Hazardous Waste" tag.^[7]
- The label must include:
 - The words "Hazardous Waste".
 - The full chemical name: "**UF010** (4-Bromo-N'-butylbenzohydrazide)".
 - All solvent components and their approximate percentages (e.g., "DMSO: ~99%, **UF010**: ~1%").
 - The hazard characteristics: "Toxic", "Cytotoxic", "Halogenated".^{[7][9]}
- Keep the waste container closed at all times, except when adding waste.^{[7][8]}

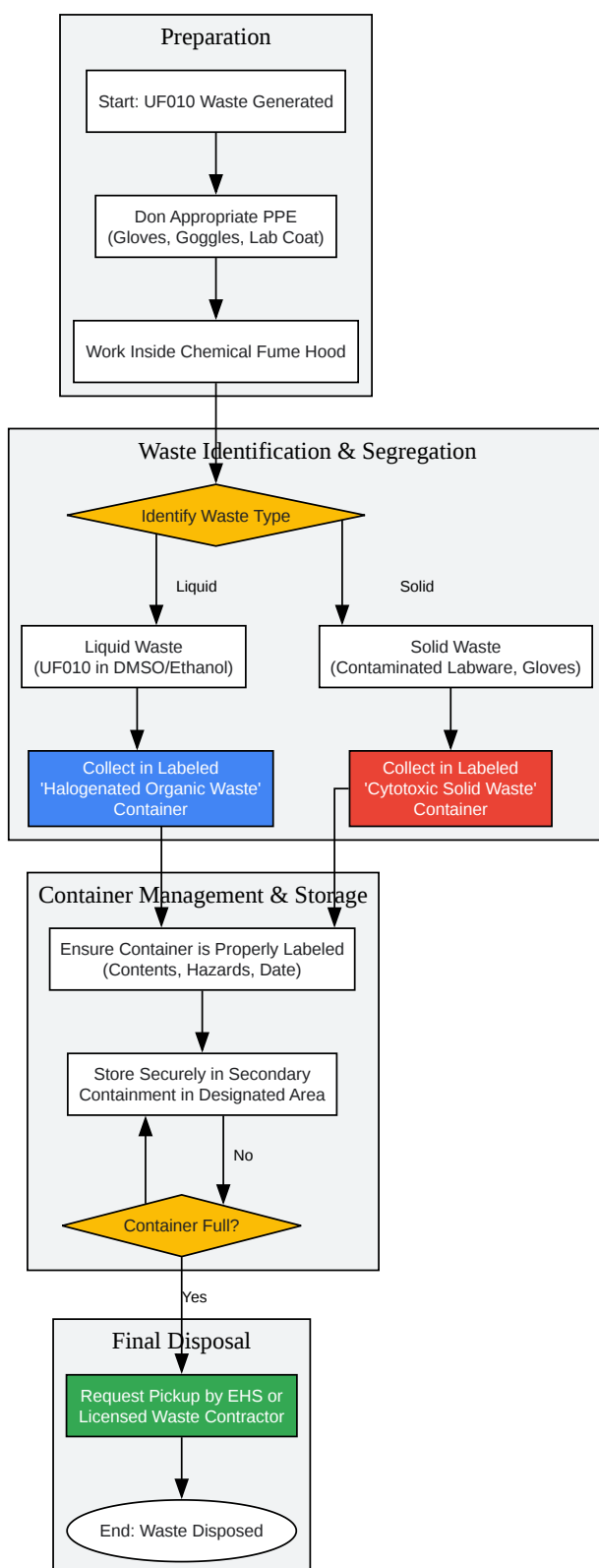
- Store the waste container in a designated satellite accumulation area within the laboratory, away from incompatible materials.^[7] Use secondary containment (such as a spill tray) to prevent spills.^[12]

4. Final Disposal:

- Once the waste container is nearly full (do not overfill), arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.^[7]
- Follow your institution's specific procedures for requesting a waste pickup.

Logical Workflow for UF010 Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **UF010** and associated waste materials.



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